

Application Notes & Protocols: Preparation and Bioactivity Assessment of Calvatic Acid Stock Solutions

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Calvatic acid

CAS No.: 54723-08-9

Cat. No.: S561788

[Get Quote](#)

Introduction

Calvatic acid (CAS 54723-08-9) is a naturally occurring **azoxy compound** isolated from *Calvatia* and related puffball mushroom species, known for its **antimicrotubular activity** and potential anticancer properties [1] [2]. This document provides detailed protocols for preparing stock solutions of **Calvatic acid** in DMSO, its physicochemical characterization, and methodologies for assessing its biological activity in relevant experimental models. Proper preparation and handling of **Calvatic acid** solutions are critical for maintaining compound stability and ensuring reproducible results in biological assays.

Chemical and Physical Properties

Calvatic acid (molecular formula: $C_8H_5N_3O_3$) has a molecular weight of **191.14 g/mol** and is classified as an azoxy compound containing both a carboxylic acid group and an azoxy function on the benzene ring [1] [3]. The compound typically appears as a solid powder with purity available from various suppliers at $\geq 95\%$ to $\geq 98\%$ [1] [3].

Table 1: Physicochemical Properties of **Calvatic Acid**

Property	Specification	Reference
CAS Number	54723-08-9	[1]
Molecular Formula	C ₈ H ₅ N ₃ O ₃	[1]
Molecular Weight	191.14 g/mol	[1] [3]
Purity	≥95%-98% (HPLC)	[1] [3]
Physical Form	Solid powder	[1] [3]
Solubility	DMSO, chloroform, dichloromethane, ethyl acetate, acetone, methanol, aqueous alkaline solutions	[1] [4]

Stock Solution Preparation

Materials and Equipment

- **Calvatic acid** standard (purity ≥95%, suppliers include ChemFaces, Sigma-Aldrich/Supelco) [1] [3]
- **Anhydrous DMSO** (high purity, sterile-filtered recommended)
- Analytical balance (capable of weighing 0.1 mg to 100 mg)
- **Sterile glass vials** or cryovials with secure closures
- **Micropipettes** and sterile tips
- **Vortex mixer**
- **Argon or nitrogen gas** (for inert atmosphere, optional)

Primary Stock Solution Preparation (100 mM)

- **Calculate Mass Required:** Determine the amount of **Calvatic acid** needed for the desired concentration and volume. For 10 mL of 100 mM stock:
 - $\text{Mass (mg)} = 191.14 \text{ g/mol} \times 0.1 \text{ mol/L} \times 0.01 \text{ L} \times 1000 = 191.14 \text{ mg}$

- **Weigh Compound:** Pre-tare a sterile vial. Precisely weigh **191.14 mg** of **Calvatic acid** powder and transfer to the vial.
- **Add DMSO:** Add **10 mL** of anhydrous DMSO directly to the vial containing the powder.
- **Dissolve Compound:** Vortex the mixture for 2-3 minutes or until the powder is completely dissolved. If necessary, briefly warm the solution to 37°C in a water bath to facilitate dissolution.
- **Aliquot and Store:** Dispense the solution into small aliquots (e.g., 100-500 µL) in sterile cryovials to minimize freeze-thaw cycles. **Flash-freeze** aliquots in liquid nitrogen and store at **-80°C** [5].

Table 2: **Calvatic Acid** Dilution Guide

Final Concentration	Amount of 100 mM Stock per 1 mL Solvent	Applications
10 mM	100 µL	Intermediate dilutions
1 mM	10 µL	Cell culture treatments
100 µM	1 µL	Low-dose biological assays
50 µM	0.5 µL	Extended exposure studies

Quality Control and Stability Assessment

Visual Inspection

Examine the prepared stock solution for **clarity and absence of particulate matter**. **Calvatic acid** solutions in DMSO should appear clear without visible precipitation.

Stability and Storage

- **Short-term storage:** Store at 2-8°C for up to 2 weeks [1]
- **Long-term storage:** Aliquot and store at **-20°C or -80°C** for up to 24 months [1]

- **Avoid repeated freeze-thaw cycles:** Typically stable for up to 2 weeks when stored properly at -20°C [1]

Biological Activity Assessment

Calvatic acid exhibits **dose- and time-dependent biological effects** through its antimicrotubular activity [1]. The following protocols outline methods for assessing its bioactivity.

In Vitro Antimicrotubular Activity Assay

Objective: To evaluate the inhibitory effect of **Calvatic acid** on microtubule polymerization.

Materials:

- Purified tubulin (2-4 mg/mL in assembly buffer)
- Assembly buffer (100 mM MES, 1 mM EGTA, 0.5 mM MgCl₂, 1 mM GTP, pH 6.6)
- **Calvatic acid** stock solutions in DMSO (prepare fresh from frozen aliquots)
- Spectrophotometer or fluorometer with temperature control

Procedure:

- Prepare working solutions of **Calvatic acid** in assembly buffer at 2× final concentration (typically 10-200 μM).
- Pre-warm all solutions to 37°C.
- Mix equal volumes of tubulin solution and **Calvatic acid** solution in a cuvette.
- Immediately monitor **turbidity at 350 nm** every 30 seconds for 20-30 minutes.
- Include controls: tubulin with DMSO vehicle only (positive control) and tubulin without GTP (negative control).
- Calculate percentage inhibition relative to vehicle control.

Expected Results: **Calvatic acid** demonstrates **dose-dependent inhibition** of microtubule assembly, with the p-chloro substituted analogue showing the highest activity [1]. Activity is abolished in the presence of cysteine, suggesting involvement with tubulin sulfhydryl groups [2].

Cytotoxicity and Anticancer Activity Assessment

Objective: To determine cytotoxic effects and selective anticancer activity of **Calvatic acid**.

Materials:

- Cancer cell lines (colon, lung, melanoma) [6]
- Normal cell lines (HaCaT, HGF-1) [6]
- Cell culture medium appropriate for each cell line
- MTT reagent (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) [6]
- DMSO for solubilizing formazan crystals

Procedure:

- Seed cells in 96-well plates at optimal density (e.g., 5,000-10,000 cells/well).
- After 24 hours, treat with **Calvatic acid** at concentrations ranging from **10 to 500 $\mu\text{g}\cdot\text{mL}^{-1}$** [6].
- Incubate for 48-72 hours at 37°C with 5% CO₂.
- Add MTT solution (0.5 mg/mL final concentration) and incubate for 2-4 hours.
- Carefully remove medium and dissolve formed formazan crystals in DMSO.
- Measure absorbance at 570 nm with reference at 630-690 nm.
- Calculate IC₅₀ values and **Selectivity Index (SI)** = IC₅₀(normal cells)/IC₅₀(cancer cells).

Expected Results: Polysaccharide extracts from *Bovistella utrifomis* (containing **Calvatic acid**) show selective cytotoxicity with **IC₅₀ values of 100-500 $\mu\text{g}\cdot\text{mL}^{-1}$** against cancer cells and **SI values approaching 27** [6].

In Vivo Efficacy Assessment

Objective: To evaluate antitumor effects of **Calvatic acid** in animal models.

Materials:

- Mice (e.g., Balb/C albino mice, 18-20 g) [7]
- Hepatocellular carcinoma cell line (H22) [7]
- **Calvatic acid** extracts (aqueous or methanolic)

Procedure:

- Transfect mice with H22 cells (e.g., leg injection) [7].
- After tumor establishment, administer **Calvatic acid** extracts:
 - Aqueous extract: **0.3, 0.6, 1.2 mg/kg** [7]

- Methanolic extract: **0.25, 0.5, 1.0 mg/kg** [7]
- Measure tumor size twice weekly [7].
- Assess caspase-8 expression via immunohistochemistry and calculate apoptotic index [7].

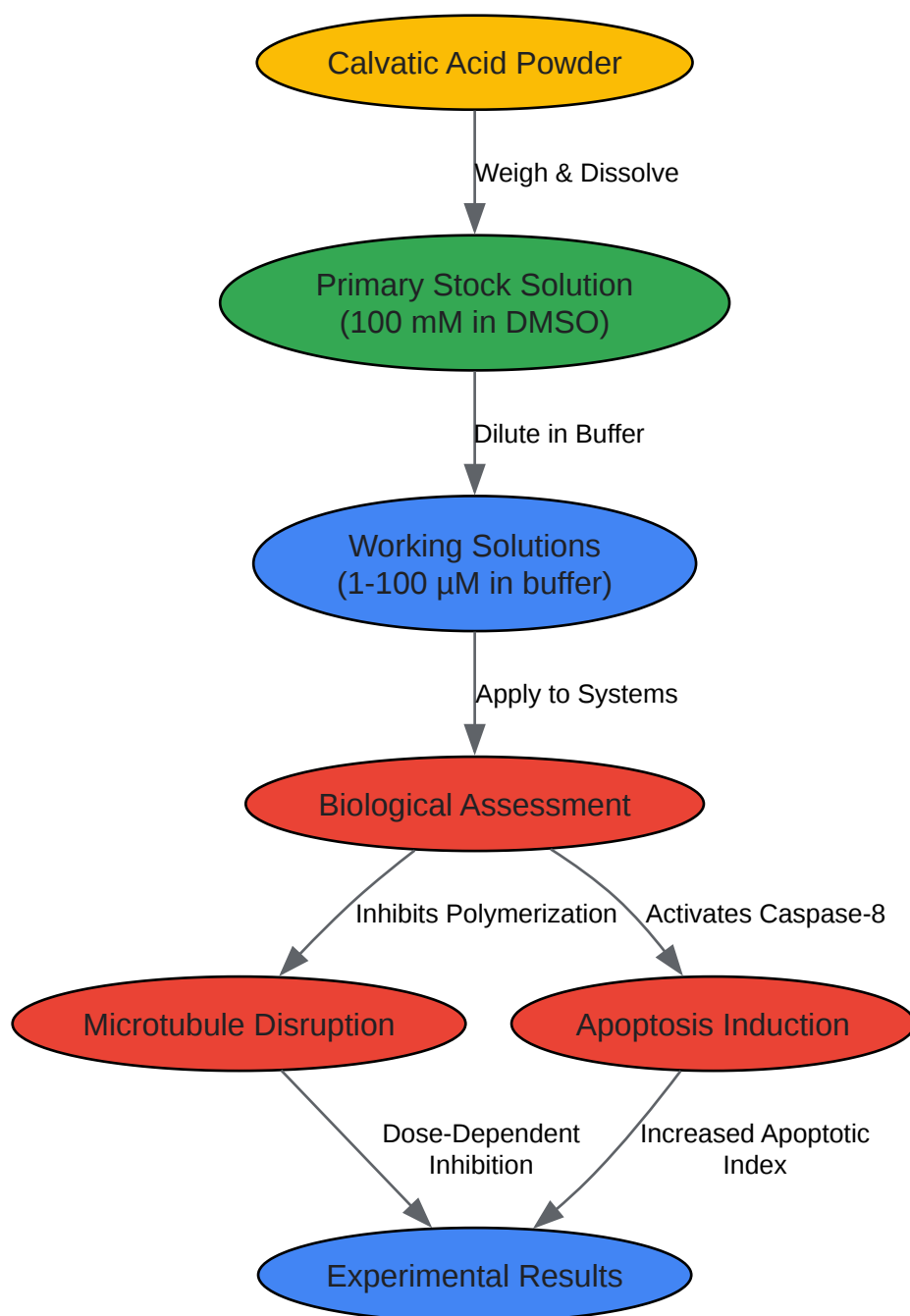
Expected Results: Treatment with *Calvatia craniiformis* extracts (containing **Calvatic acid**) demonstrates **dose-dependent tumor reduction up to 87.9%** and increased caspase-8 expression and apoptotic index [7].

Troubleshooting Guide

Table 3: Troubleshooting Common Issues

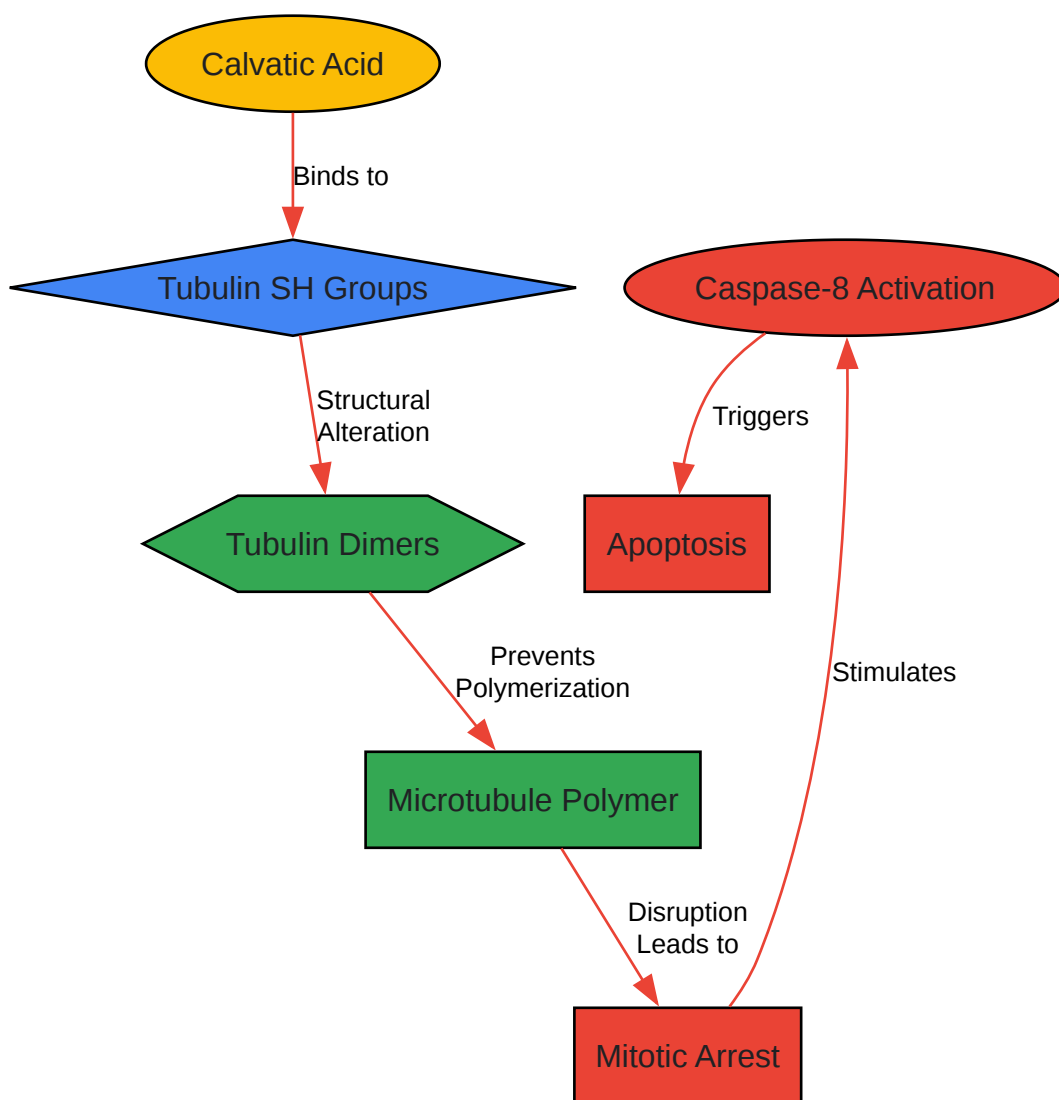
Problem	Possible Cause	Solution
Poor solubility in DMSO	Low-quality DMSO (water contamination)	Use fresh, anhydrous DMSO
Precipitation upon dilution	Rapid dilution into aqueous buffer	Slowly add stock to buffer while vortexing
Loss of biological activity	Repeated freeze-thaw cycles, extended storage	Use fresh aliquots, verify storage conditions
High cytotoxicity in normal cells	Non-selective microtubule disruption	Optimize concentration, treatment duration
Inconsistent antimicrotubular effects	Cysteine in medium	Use cysteine-free buffers for microtubule assays

Workflow and Mechanism Visualization



[Click to download full resolution via product page](#)

Diagram 1: Experimental workflow for **Calvatic acid** preparation and bioactivity assessment



[Click to download full resolution via product page](#)

*Diagram 2: Mechanism of action of **Calvatic acid** involving microtubule disruption and apoptosis induction*

Conclusion

Calvatic acid represents a promising natural product with significant **antimicrotubular and anticancer properties**. These application notes provide comprehensive protocols for preparing stable stock solutions in DMSO and assessing biological activity across various experimental models. The **dose-dependent effects** and **selective cytotoxicity** observed in both in vitro and in vivo studies support its potential for further development as a therapeutic agent. Proper handling, storage, and quality control are essential for maintaining compound integrity and ensuring reproducible research outcomes.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. | CAS:54723-08-9 | Manufacturer ChemFaces Calvatic acid [chemfaces.com]
2. Calvatia - an overview [sciencedirect.com]
3. phyproof Reference Substance 54723-08-9 Calvatic acid [sigmaaldrich.com]
4. phyproof® Reference Substance | PhytoLab Calvatic acid [phyproof.phytolab.com]
5. DMSO stock preparation [protocols.io]
6. Biological Effects of Polysaccharides from Bovistella utriformis ... [pmc.ncbi.nlm.nih.gov]
7. Immunomodulatory, Apoptosis Induction and Antitumor ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Application Notes & Protocols: Preparation and Bioactivity Assessment of Calvatic Acid Stock Solutions]. Smolecule, [2026]. [Online PDF]. Available at: [\[https://www.smolecule.com/products/b561788#preparing-stock-solutions-of-calvatic-acid-in-dmsol\]](https://www.smolecule.com/products/b561788#preparing-stock-solutions-of-calvatic-acid-in-dmsol)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com